

Chromotrope 2B Dye: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Chromotrope 2B*

Cat. No.: *B1668909*

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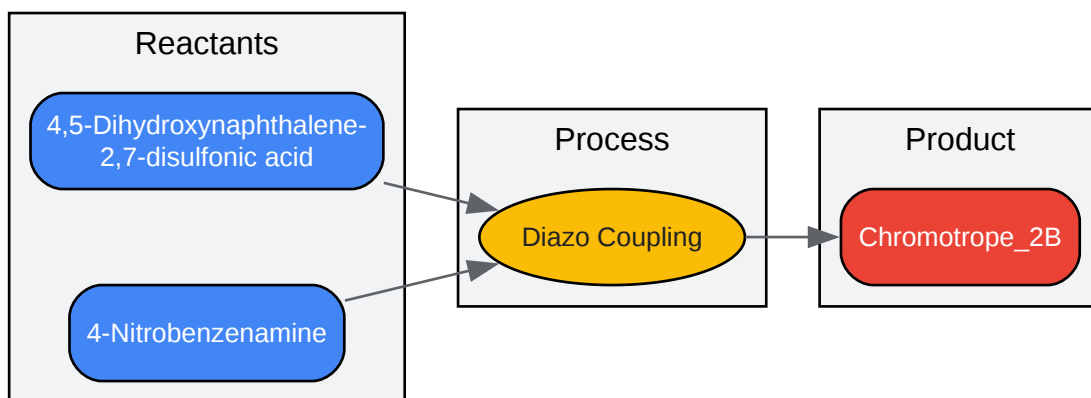
For Researchers, Scientists, and Drug Development Professionals

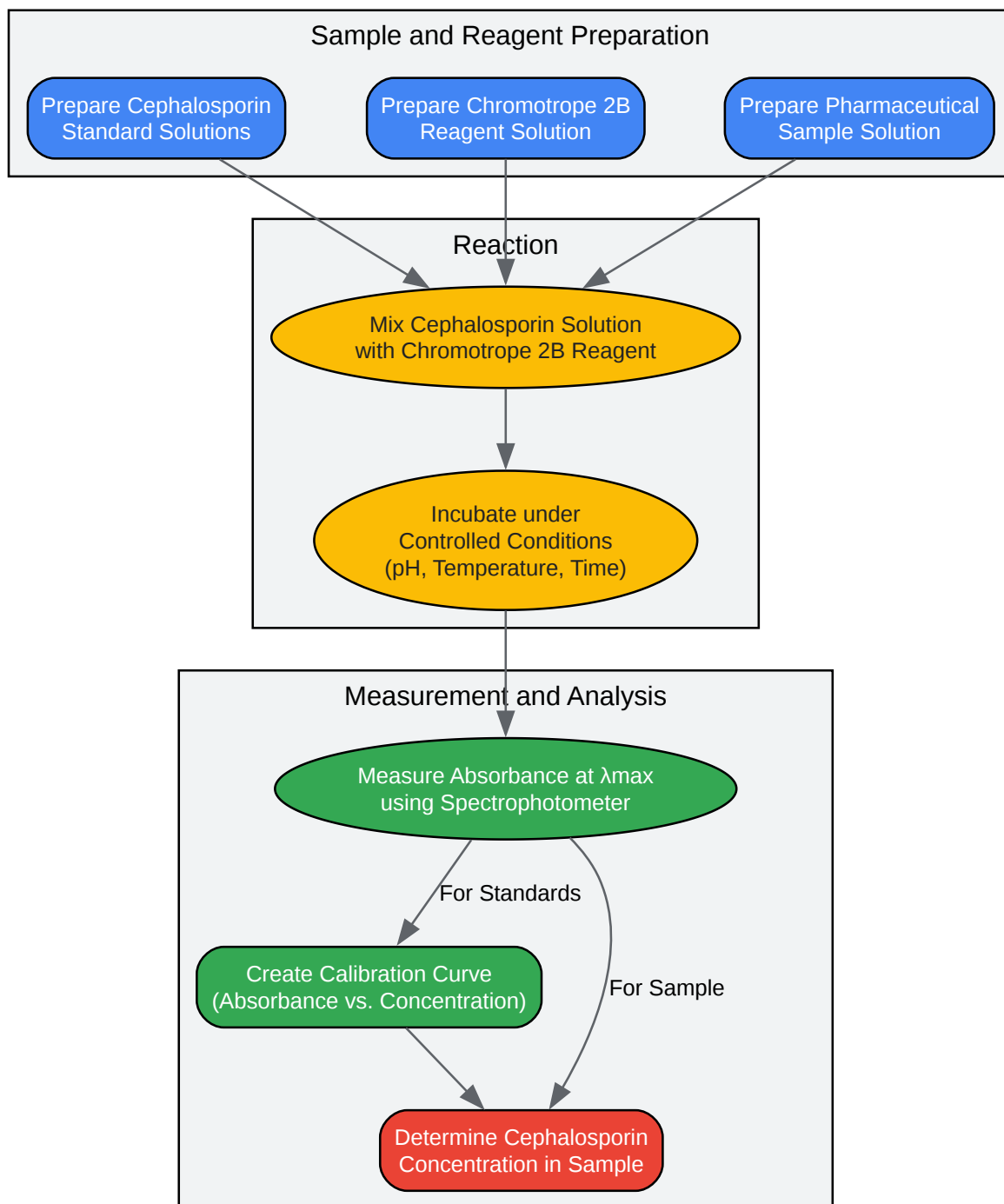
This in-depth technical guide provides a comprehensive overview of **Chromotrope 2B**, a synthetic azo dye with significant applications in scientific research and analysis. This document details its discovery and history, chemical and physical properties, and key experimental applications, including detailed protocols and workflow diagrams.

Discovery and History

Chromotrope 2B was discovered in 1890, a period of significant advancement in the synthesis of new dyestuffs that began with the accidental discovery of mauveine by William Henry Perkin in 1856.[1][2][3] The development of synthetic dyes in the latter half of the 19th century, largely driven by German chemical companies, revolutionized various industries by providing a wide array of new colors.[4] **Chromotrope 2B** emerged from this era of intensive research and development in dye chemistry.

The synthesis of **Chromotrope 2B** involves the diazo coupling of 4-Nitrobenzenamine with 4,5-Dihydroxynaphthalene-2,7-disulfonic acid (Chromotropic acid).[5] This reaction is a classic example of the azo coupling chemistry that forms the basis for a vast number of synthetic dyes.





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